

ChaC1 Antibody: Application Notes and Protocols for Western Blotting and Immunohistochemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ChaC1

Cat. No.: B1577524

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These application notes provide detailed protocols and supporting data for the use of **ChaC1** antibodies in Western Blotting (WB) and Immunohistochemistry (IHC). **ChaC1** (ChaC glutathione specific γ -glutamylcyclotransferase 1) is a key component of the unfolded protein response (UPR) and endoplasmic reticulum (ER) stress pathways.^{[1][2][3][4]} It functions to degrade glutathione, a critical intracellular antioxidant, thereby playing a significant role in apoptosis, oxidative stress, and ferroptosis.^{[1][3][4][5][6][7]}

Quantitative Data Summary

The following tables summarize quantitative data from representative studies utilizing **ChaC1** antibodies for Western Blotting and Immunohistochemistry.

Table 1: **ChaC1** Protein Expression in Prostate Cancer Cell Lines (Western Blot)

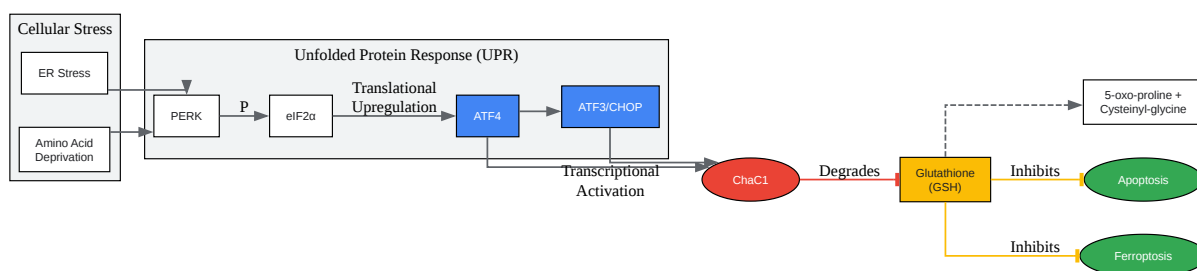
Cell Line	Description	ChaC1 Protein Level (relative to RWPE-1)	Reference
RWPE-1	Non-tumor human prostate epithelial	100% (Control)	[8] [9]
DU145	Prostate Cancer	Significantly decreased	[8] [9]
22RV1	Prostate Cancer	Significantly decreased	[8] [9]

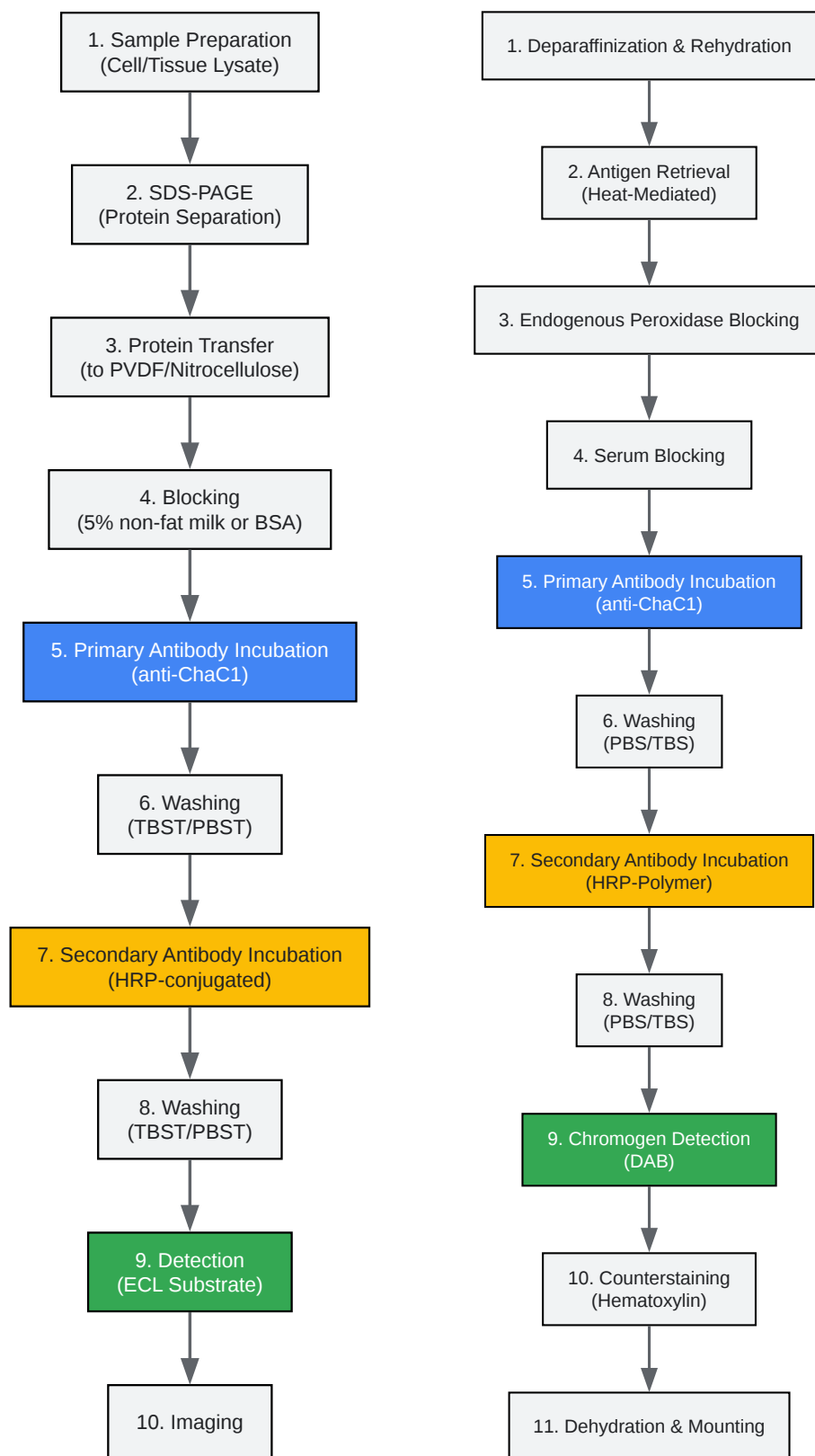
Table 2: **ChaC1** Expression in Breast Cancer by Immunohistochemistry (H-Score)

Tissue Type/Status	ChaC1 Expression (H-Score)	Reference
Adjacent Normal and Benign Tissues	Lower expression	[10]
Malignant Breast Tissues	Significant up-regulation	[10]
Node-negative (N0) tumors	Lower expression compared to N1 and N2	[2]
N1 (metastasis to 1-3 nodes)	Significantly higher than N0	[2]
N2 (metastasis to >4 nodes)	Significantly higher than N0	[2]
High Proliferation (Ki67 index)	High expression	[10]

Signaling Pathway and Experimental Workflows

The following diagrams illustrate the **ChaC1** signaling pathway and standardized workflows for Western Blotting and Immunohistochemistry.





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- To cite this document: BenchChem. [ChaC1 Antibody: Application Notes and Protocols for Western Blotting and Immunohistochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1577524#chac1-antibody-application-in-western-blotting-and-ihc>]

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